

Avotaciclib hydrogen bond acceptor count

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Compound Focus: Avotaciclib

CAS No.: 1983983-41-0

Cat. No.: S3612582

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Chemical Property Profile: Abemaciclib

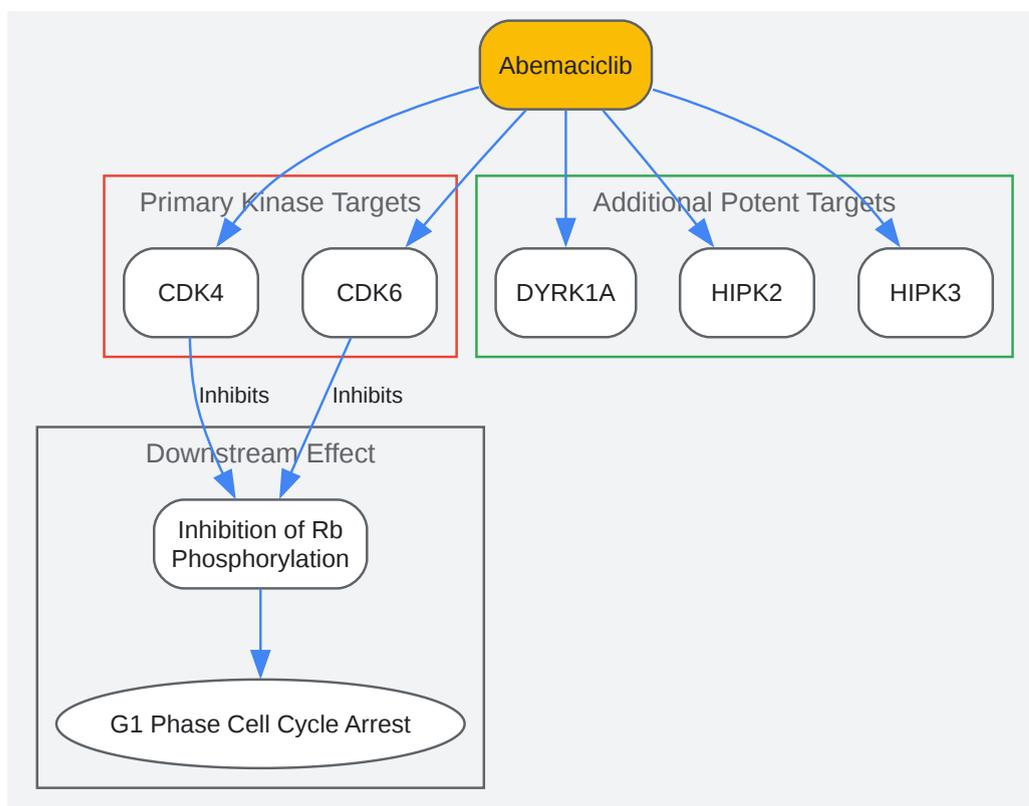
The table below summarizes the key chemical properties of Abemaciclib, a cyclin-dependent kinase (CDK) inhibitor used in cancer treatment [1] [2] [3].

Property	Value / Description
IUPAC Name	N-[5-[(4-ethylpiperazin-1-yl)methyl]pyridin-2-yl]-5-fluoro-4-(7-fluoro-2-methyl-3-propan-2-ylbenzimidazol-5-yl)pyrimidin-2-amine [2]
Molecular Formula	C ₂₇ H ₃₂ F ₂ N ₈ [1] [2]
Molecular Weight	506.606 g/mol (Average Mass); 506.27179938 g/mol (Monoisotopic Mass) [1] [2]
Hydrogen Bond Acceptor Count	9 [2]
Hydrogen Bond Donor Count	1 [2]
Topological Polar	75 Å ² [2]

Property	Value / Description
Surface Area (TPSA)	
Rotatable Bond Count	7 [2]
Canonical SMILES	<chem>CCN1CCN(CC1)CC2=CN=C(C=C2)NC3=NC=C(C(=N3)C4=CC5=C(C(=C4)F)N=C(N5C(C)C)C)F</chem> [2]

Visualizing the Key Targets and Mechanism of Abemaciclib

Abemaciclib is primarily known as an inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6), but recent research shows it also potently inhibits other kinases like DYRK1A and HIPKs, which are involved in transcriptional regulation [3]. The following diagram illustrates this broader mechanism of action.



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Abemaciclib inhibits CDK4/6, DYRK1A, and HIPKs, preventing Rb phosphorylation and causing G1 cell cycle arrest.

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References

1. Abemaciclib: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Abemaciclib | Drug Information, Uses, Side Effects, Chemistry [pharmacompass.com]
3. Abemaciclib is a potent inhibitor of DYRK1A and HIP ... [nature.com]

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